5-Chloropyrimidine-4-carbonitrile: Strategic Building Block & Covalent Warhead[1]

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Compound of Interest

Compound Name:	*5-Chloropyrimidine-4-carbonitrile*
CAS No.:	*114969-65-2*
Cat. No.:	*B040537*

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Executive Summary

5-Chloropyrimidine-4-carbonitrile represents a high-value scaffold in modern medicinal chemistry, particularly in the design of Targeted Covalent Inhibitors (TCIs).[1] Unlike its isomer 5-chloropyrimidine-2-carbonitrile, the 4-cyano variant possesses a unique electronic environment where the electron-withdrawing nature of the pyrimidine ring, reinforced by the 5-chloro substituent, activates the nitrile group for reversible nucleophilic attack by cysteine residues.[1] This guide details its structural properties, synthetic pathways, and application in kinase and protease inhibitor discovery.

Chemical Identity & Verification[1][2]

- IUPAC Name: **5-Chloropyrimidine-4-carbonitrile**[1][2][3][4]
- CAS Registry Number: 114969-65-2[1][2][3][4]
  - Critical Note: Do not confuse with the more common isomer, 5-chloropyrimidine-2-carbonitrile (CAS 38275-56-8).[1]

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- Molecular Formula: C

  H

  ClN

  [1][5]

- Molecular Weight: 139.54 g/mol [1][5]

- SMILES:N#CC1=NC=NC=C1Cl

Structural Analysis & Reactivity Profile[1][7]

The utility of this building block stems from the "orthogonal" reactivity of its substituents. The 5-chloro group acts as a metabolic blocker and electronic tuner, while the 4-cyano group serves as the primary reactive center (warhead) or synthetic handle.[1]

Electronic Architecture

The pyrimidine ring is inherently electron-deficient.[1] Placing a nitrile at C4 and a chlorine at C5 creates a highly polarized system.[1]

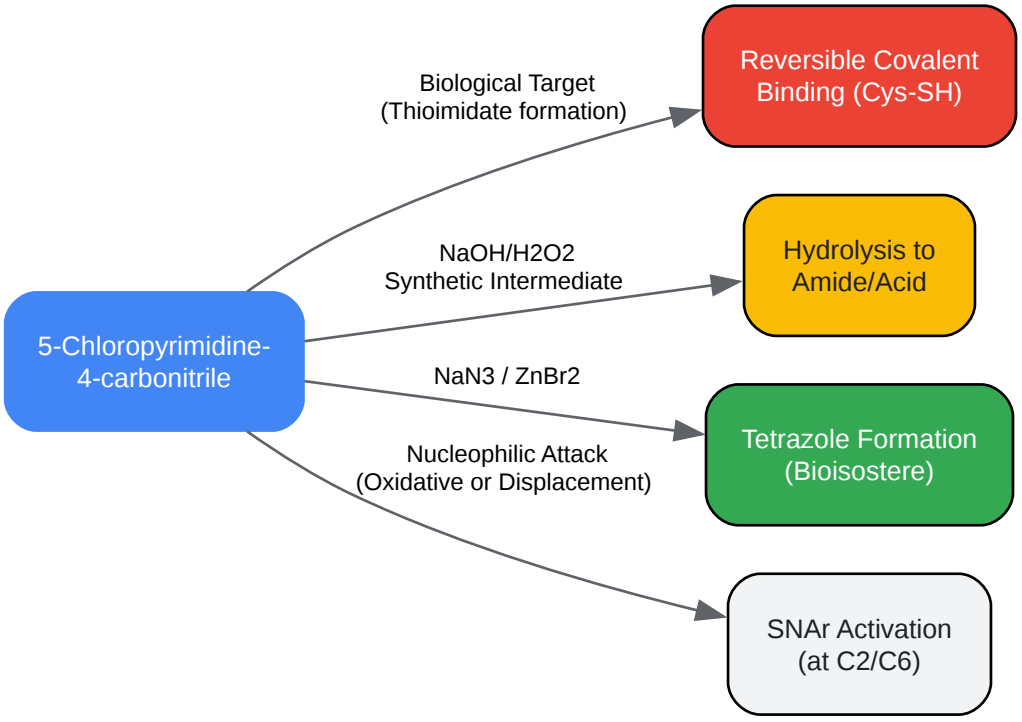
- C4-Nitrile (Warhead): The carbon atom of the nitrile is electrophilic.[1] In the presence of a catalytic cysteine thiol (in enzymes like Cathepsin K or specific kinases), it forms a thioimidate adduct.

- 5-Chloro Substituent: Provides steric bulk to fill hydrophobic pockets and exerts an inductive effect (-I), lowering the LUMO energy of the nitrile, thereby increasing its reactivity toward nucleophiles without making it hyper-reactive (which would lead to toxicity).[1]

Reactivity Map (DOT Visualization)

The following diagram illustrates the divergent reactivity pathways for this scaffold.

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Figure 1: Divergent reactivity profile of the **5-chloropyrimidine-4-carbonitrile** core.

Synthetic Methodologies

Synthesis of the Core Scaffold

While often purchased as a building block, the synthesis typically proceeds from 4,5-dichloropyrimidine. The regioselectivity is governed by the inherent reactivity of the pyrimidine positions: C4 is more electrophilic than C5.

Protocol: Palladium-Catalyzed Cyanation This method ensures high regioselectivity for the C4 position over the C5 position.[1]

- Reagents: 4,5-Dichloropyrimidine (1.0 eq), Zn(CN)

  (0.6 eq), Pd

  (dba)

  (2 mol%), dppf (4 mol%), Zn dust (10 mol%).

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- Solvent: DMA (Dimethylacetamide), anhydrous.[1]
- Conditions: Heat to 120°C under N

  atmosphere for 4-6 hours.
- Workup: Cool, dilute with EtOAc, wash with 1M NaOH (to remove zinc salts) and brine.
- Purification: Flash column chromatography (Hexane/EtOAc). The 4-cyano product elutes before the bis-cyano byproduct.[1]

Transformation: Hydrolysis to Carboxamide

The nitrile can be hydrolyzed to the primary amide, a precursor for fused heterocyclic systems.

Step-by-Step Protocol:

- Dissolve **5-chloropyrimidine-4-carbonitrile** (10 mmol) in Ethanol (20 mL).
- Add 1M NaOH (10 mL) and 30% H

  O

  (5 mL) dropwise at 0°C.
- Stir at room temperature for 2 hours. (Monitoring: TLC shows disappearance of the non-polar nitrile spot).
- Quench: Carefully acidify with 1M HCl to pH 6.
- Isolation: The amide typically precipitates.[1] Filter, wash with cold water, and dry in vacuo.

Medicinal Chemistry Applications

The "Nitrile Warhead" in Covalent Inhibition

The 4-cyanopyrimidine motif is a privileged structure for Reversible Covalent Inhibitors.[1] Unlike acrylamides (Michael acceptors) which form permanent bonds, nitriles react with cysteine thiols to form a metastable thioimidate adduct.

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Mechanism:

- Role of 5-Cl: The chlorine atom at C5 is critical.[1] It withdraws electron density from the pyrimidine ring, making the nitrile carbon more electrophilic ($ \delta+ $). This increases the $ k_{inact} $ (rate of bond formation) without significantly affecting the $ k_{off} $ (rate of dissociation), allowing for fine-tuning of residence time.

Case Study: Cathepsin K Inhibitors

Research into osteoporosis treatments has utilized the 4-cyanopyrimidine scaffold to target Cathepsin K.[1][6] The nitrile binds to the active site Cysteine-25.[1]

Compound Feature	Function
4-Cyano Group	Forms reversible covalent bond with Cys25.
5-Chloro Group	Modulates electrophilicity; fits into the S2 hydrophobic pocket.[1]
Pyrimidine Core	Mimics the peptide backbone; forms H-bonds with Gly66.[1]

Experimental Workflow: Covalent Binding Assay

To validate the covalent mechanism of a **5-chloropyrimidine-4-carbonitrile** derivative:

- Incubation: Incubate the enzyme (e.g., 1

  M) with the inhibitor (10

  M) in buffer (pH 7.4) for 1 hour.
- Dilution (Jump-Dilution): Rapidly dilute the mixture 100-fold into substrate-containing buffer.
- Measurement: Monitor enzymatic activity over time.
  - Reversible Covalent: Activity recovers slowly as the inhibitor dissociates.[1]
  - Irreversible:[1] Activity does not recover.

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- Mass Spectrometry: Analyze the protein-ligand complex by ESI-MS. Look for a mass shift corresponding to the ligand adduct (+Ligand MW).[1]

Handling & Safety Data

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation.[1]
STOT-SE	H335	May cause respiratory irritation.[1]

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The nitrile group is stable, but the chloropyrimidine ring can be sensitive to moisture over prolonged periods (hydrolysis of Cl).
- Incompatibility: Strong oxidizing agents, strong bases (can cause hydrolysis of the nitrile or SNAr displacement of chloride).

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